

Safeguarding Your Research: A Comprehensive Guide to Handling DAPK Substrate Peptide

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Compound of Interest

Compound Name: DAPK Substrate Peptide

Cat. No.: B561551

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Essential protocols and safety measures for the laboratory use of **DAPK Substrate Peptide**, ensuring the integrity of your research and the safety of your team.

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **DAPK Substrate Peptide**. Adherence to these protocols is essential for accurate experimental outcomes and maintaining a safe laboratory environment.

Immediate Safety and Handling Precautions

Proper handling of **DAPK Substrate Peptide** is crucial due to its potential hazards. The following table summarizes key safety and storage information.

Parameter	Recommendation	Source
Hazards	Harmful if swallowed. Very toxic to aquatic life with long-lasting effects.	--INVALID-LINK--
Personal Protective Equipment (PPE)	Lab coat, safety glasses with side shields (or goggles), and nitrile gloves.	General Laboratory Safety Guidelines
Storage (Lyophilized)	Store at -20°C for short-term and -80°C for long-term. Keep in a dry, dark place.	[1]
Storage (in Solution)	Aliquot and store at -20°C or colder. Avoid repeated freeze-thaw cycles. Use sterile buffers at pH 5-6.	[2]
First Aid (Eyes)	Immediately flush with large amounts of water, holding eyelids open. Seek medical attention.	--INVALID-LINK--
First Aid (Skin)	Wash off with soap and plenty of water. Seek medical attention if irritation persists.	--INVALID-LINK--
First Aid (Ingestion)	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.	--INVALID-LINK--
First Aid (Inhalation)	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	--INVALID-LINK--

Experimental Protocol: DAPK Kinase Activity Assay

This protocol outlines a typical kinase assay using **DAPK Substrate Peptide**.

Materials:

- DAPK1 enzyme
- **DAPK Substrate Peptide**
- Kinase Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT)[3]
- ATP
- ADP-Glo™ Kinase Assay Kit (or similar detection reagent)
- 384-well plates
- Multimode plate reader

Procedure:

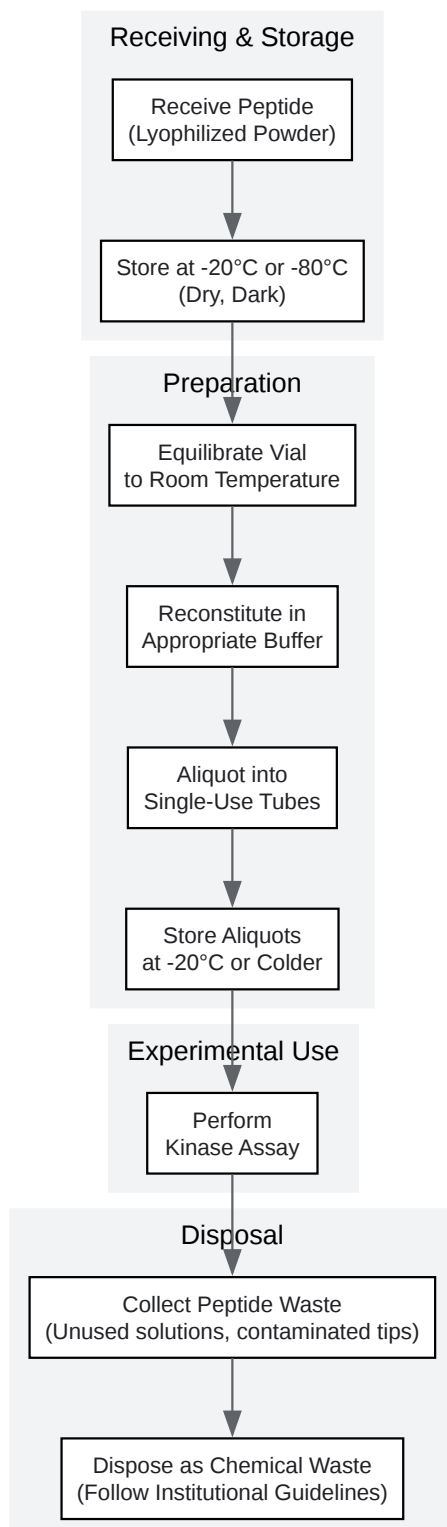
- Reagent Preparation:
 - Thaw all reagents on ice.
 - Prepare a stock solution of **DAPK Substrate Peptide** in sterile water or an appropriate buffer.
 - Prepare a stock solution of ATP in kinase buffer.
 - Dilute the DAPK1 enzyme in kinase buffer to the desired concentration.
- Assay Setup:
 - In a 384-well plate, add 2 µL of the diluted DAPK1 enzyme solution to each well.
 - Add 2 µL of a mixture containing the **DAPK Substrate Peptide** and ATP to each well to initiate the reaction. The final concentration of the substrate should be at or below its K_m value (9 µM) for competitive inhibitor screening.[4]
 - Include control wells:
 - No enzyme control: Add kinase buffer instead of the enzyme.

- No substrate control: Add kinase buffer instead of the substrate/ATP mix.
- Incubation:
 - Incubate the plate at room temperature for 60 minutes.[\[5\]](#)
- Signal Detection:
 - Add 5 μ L of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
 - Incubate at room temperature for 40 minutes.[\[5\]](#)
 - Add 10 μ L of Kinase Detection Reagent to each well.
 - Incubate at room temperature for 30 minutes to convert ADP to ATP and generate a luminescent signal.[\[5\]](#)
- Data Acquisition:
 - Measure the luminescence using a plate reader. The signal intensity is proportional to the amount of ADP produced and thus the kinase activity.

Operational and Disposal Plan

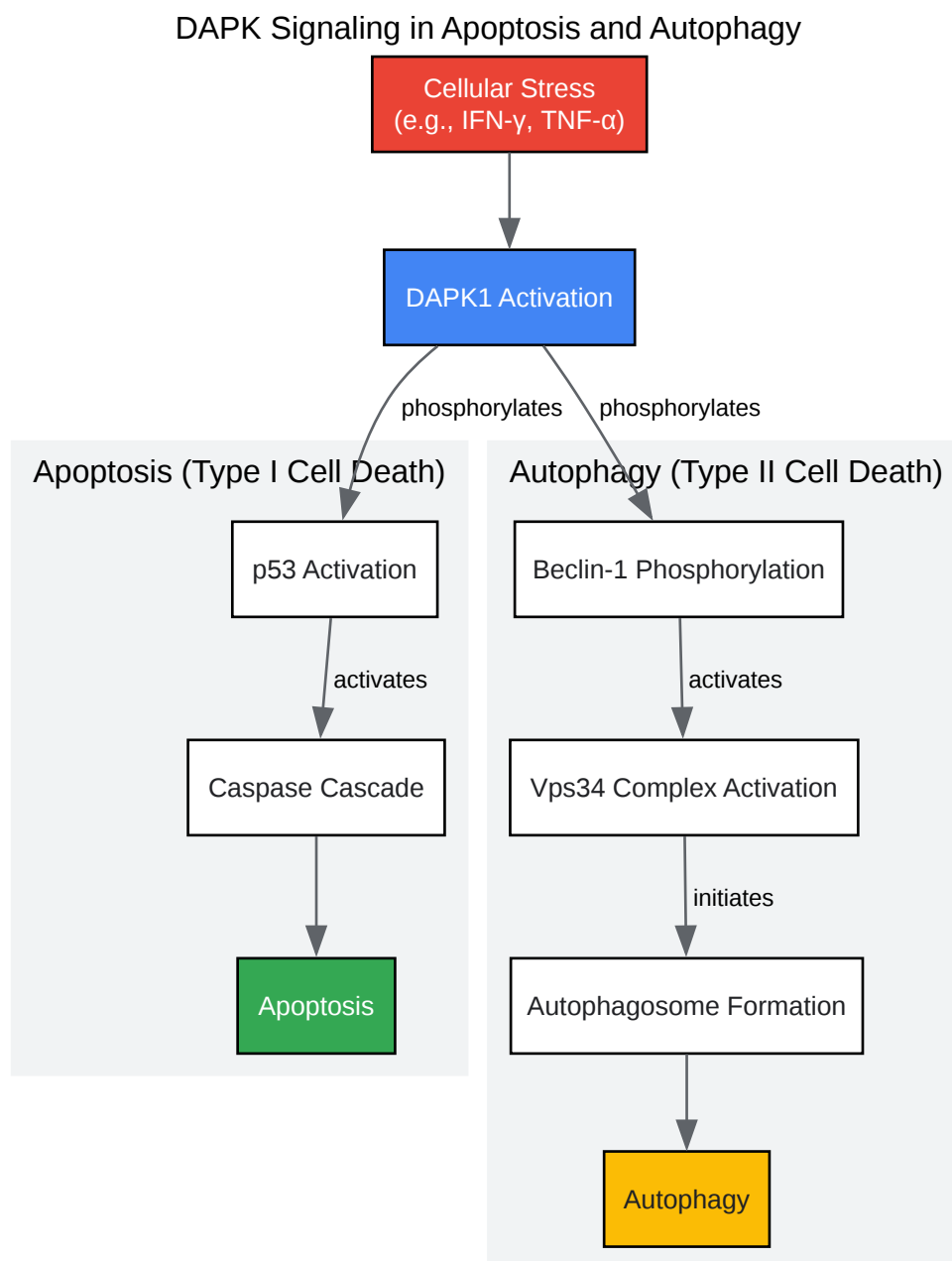
A systematic approach to the lifecycle of **DAPK Substrate Peptide** in the laboratory is essential for safety and regulatory compliance.

DAPK Substrate Peptide Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for handling **DAPK Substrate Peptide**.

DAPK Signaling Pathways

Death-associated protein kinase (DAPK) is a calcium/calmodulin-regulated serine/threonine kinase that plays a crucial role in apoptosis and autophagy.[6][7]



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Caption: DAPK1 signaling pathways in cell death.

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